

Standard Operating Procedure for Handling Calcium Phthalate: Application Notes and Protocols

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Compound of Interest

Compound Name: Calcium phthalate

Cat. No.: B8093300

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a comprehensive standard operating procedure (SOP) for the safe handling of **calcium phthalate**. It includes physical and chemical properties, hazard identification, personal protective equipment (PPE) recommendations, handling and storage procedures, emergency protocols, and disposal guidelines. Additionally, this document explores the potential applications of **calcium phthalate** in research and drug development, drawing parallels from related compounds due to the limited specific data available for **calcium phthalate** itself.

Chemical and Physical Properties

Calcium phthalate is the calcium salt of phthalic acid.[1] While specific experimental data for **calcium phthalate** is limited, its general properties are summarized below. It is a white to almost white crystalline powder.[2]

Table 1: Physical and Chemical Properties of **Calcium Phthalate**

Property	Value	Reference(s)
CAS Number	5793-85-1	[2]
Molecular Formula	C ₈ H ₄ CaO ₄	[3]
Molecular Weight	204.19 g/mol	[3]
Appearance	White to almost white powder/crystal	[2]
Solubility	Limited solubility in water. Soluble in organic solvents.	[2]
Stability	Relatively stable under normal conditions. Decomposes at high temperatures to release phthalic acid and calcium oxide.	[2]

Hazard Identification and Safety Precautions

While specific toxicity data for **calcium phthalate**, such as an LD50, is not readily available, phthalates as a class of compounds have been studied for their potential health effects. Some phthalates are considered endocrine disruptors and may have reproductive and developmental effects.[4] Therefore, it is prudent to handle **calcium phthalate** with care, assuming it may present hazards similar to other phthalates.

Potential Hazards:

- Eye Irritation: May cause redness and pain.
- Skin Irritation: May cause redness.
- Respiratory Tract Irritation: Inhalation of dust may cause coughing and sore throat.

Safety Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **calcium phthalate** to determine the appropriate level of PPE. The following are general recommendations:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Hand Protection:** Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A standard laboratory coat should be worn. For tasks with a higher potential for splashes, a chemically resistant apron over the lab coat is advised.
- **Respiratory Protection:** If working outside of a fume hood where dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Handling and Storage

Handling:

- All weighing and transferring of **calcium phthalate** should be conducted in a chemical fume hood to minimize inhalation exposure.
- Use appropriate tools (e.g., spatulas, scoops) to handle the powder and avoid generating dust.
- Keep containers tightly closed when not in use.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Store in a tightly sealed, properly labeled container.

Emergency Procedures

Spill Response:

- Small Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently sweep up the spilled solid, avoiding dust generation. Moisten with water if necessary to prevent dusting.
 - Collect the material in a sealed container for disposal.
 - Clean the spill area with soap and water.
- Large Spills:
 - Evacuate the area and prevent entry.
 - Contact the institution's environmental health and safety (EHS) department immediately.
 - Provide EHS with the identity of the spilled substance and the approximate amount.

Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal

Dispose of **calcium phthalate** and any contaminated materials in accordance with all local, state, and federal regulations. Uncontaminated **calcium phthalate** may be considered non-hazardous solid waste in some jurisdictions, but it is essential to confirm with your institution's EHS department.^[5] Contaminated materials, such as used gloves and absorbent pads, should be collected in a designated hazardous waste container.

Application Notes and Protocols (Based on Related Compounds)

Note: The following sections are based on the applications and experimental protocols of chemically related compounds, such as other phthalates and other calcium salts (e.g., calcium phosphate, calcium carbonate), due to the lack of specific published research on the use of **calcium phthalate** in these areas. These are intended to provide a conceptual framework and should be adapted and validated for **calcium phthalate** through rigorous experimentation.

Potential as a Pharmaceutical Excipient

Phthalates, such as cellulose acetate phthalate, are used as enteric coatings for tablets and capsules to protect the active pharmaceutical ingredient (API) from the acidic environment of the stomach and to target drug release in the intestine.^[6] Calcium salts, like calcium carbonate and calcium phosphate, are also common pharmaceutical excipients used as diluents and fillers.^[7]

Hypothetical Application: **Calcium phthalate** could potentially be investigated as a novel excipient, combining the properties of a phthalate with the presence of calcium.

Experimental Protocol: Evaluation of **Calcium Phthalate** as an Enteric Coating Material (Hypothetical)

- Formulation: Prepare a coating solution by dissolving **calcium phthalate** in a suitable organic solvent system.
- Coating: Apply the coating solution to placebo tablets using a pan coater.
- Disintegration Testing:
 - Perform disintegration tests in simulated gastric fluid (pH 1.2) for 2 hours. The tablets should not disintegrate.
 - Subsequently, perform disintegration tests in simulated intestinal fluid (pH 6.8). The tablets should disintegrate within a specified time.
- Dissolution Testing: Conduct dissolution studies using a model drug to determine the drug release profile in both simulated gastric and intestinal fluids.

Potential in Controlled Drug Delivery Systems

Calcium phosphate and calcium carbonate nanoparticles have been extensively studied as carriers for controlled drug delivery.^{[8][9]} Their biocompatibility and pH-sensitive dissolution make them attractive for this purpose.

Hypothetical Application: Nanoparticles of **calcium phthalate** could potentially be synthesized and evaluated as a pH-responsive drug delivery system. The phthalate moiety might offer different surface properties and drug interaction capabilities compared to phosphate or carbonate.

Experimental Protocol: Synthesis and Characterization of **Calcium Phthalate** Nanoparticles for Drug Delivery (Hypothetical)

- Synthesis: Synthesize **calcium phthalate** nanoparticles via a precipitation method by reacting aqueous solutions of a soluble calcium salt (e.g., calcium chloride) and a soluble phthalate salt (e.g., disodium phthalate) under controlled conditions (e.g., temperature, pH, stirring rate).
- Characterization:

- Characterize the size and morphology of the nanoparticles using techniques such as Dynamic Light Scattering (DLS) and Transmission Electron Microscopy (TEM).
- Confirm the chemical composition and crystallinity using Fourier-Transform Infrared (FTIR) spectroscopy and X-ray Diffraction (XRD).
- Drug Loading: Load a model drug onto the nanoparticles by incubation.
- In Vitro Drug Release: Study the release of the drug from the nanoparticles at different pH values (e.g., pH 7.4 and pH 5.5) to simulate physiological and endosomal conditions, respectively.
- Biocompatibility Studies: Assess the cytotoxicity of the nanoparticles on a relevant cell line (e.g., HeLa cells) using an MTT assay.

Investigation of Biological Activity

Some phthalates have been shown to affect cellular processes, including calcium signaling.^[10] For example, di(2-ethylhexyl) phthalate (DEHP) has been observed to perturb calcium handling in cardiomyocytes.^{[11][12][13][14]}

Hypothetical Application: Investigate the effect of **calcium phthalate** on intracellular calcium signaling in a relevant cell model.

Experimental Protocol: In Vitro Assessment of **Calcium Phthalate's** Effect on Calcium Signaling (Hypothetical)

- Cell Culture: Culture a suitable cell line (e.g., SH-SY5Y neuroblastoma cells) under standard conditions.
- Calcium Imaging:
 - Load the cells with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM).
 - Establish a baseline fluorescence reading.
 - Expose the cells to varying concentrations of **calcium phthalate**.

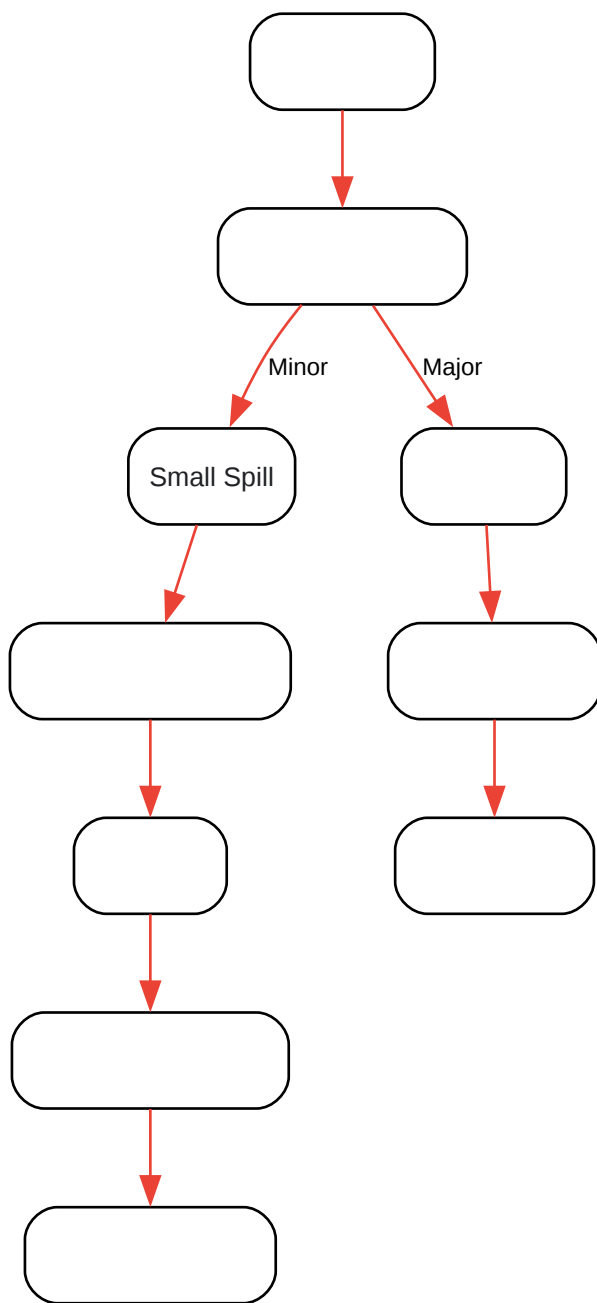
- Monitor changes in intracellular calcium concentration by measuring the fluorescence intensity over time using a fluorescence microscope or plate reader.
- Data Analysis: Quantify the changes in intracellular calcium levels in response to **calcium phthalate** exposure and determine any dose-dependent effects.

Visualizations



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Caption: General workflow for handling **calcium phthalate**.



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